Application Note: Strategic Derivatization of 2-Amino-5-ethoxybenzamide

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Compound of Interest	
Compound Name:	*2-Amino-5-ethoxybenzamide*
CAS No.:	*1250898-29-3*
Cat. No.:	*B581522*

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Introduction & Strategic Value

In the landscape of drug discovery, **2-Amino-5-ethoxybenzamide** serves as a critical "pivot point" molecule. Its value lies in the 5-ethoxy substituent, which translates to the 6-position on a quinazolinone ring. This position is electronically significant; the ethoxy group acts as a strong electron donor (EDG), increasing the electron density of the aromatic system.

- Medicinal Chemistry Implications:
  - Solubility & Lipophilicity: The ethoxy tail provides a lipophilic anchor that can improve membrane permeability compared to methoxy or hydroxy analogues.
  - Electronic Modulation: In kinase inhibitors (e.g., EGFR inhibitors), electron-rich cores often exhibit superior binding affinity through pi-stacking interactions within the ATP binding pocket.
  - Fluorescence: 6-substituted quinazolinones often possess intrinsic fluorescence, making them useful for creating "turn-on" probes for biological assays.

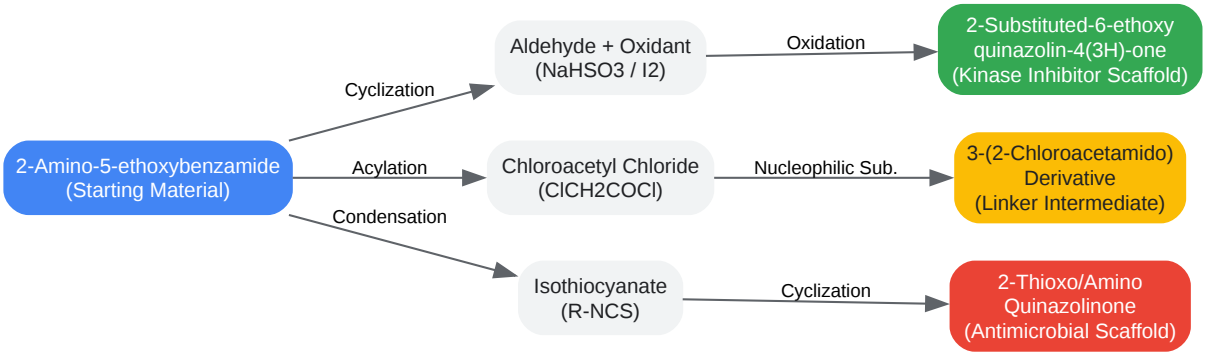
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This guide outlines three primary derivatization pathways:

- Oxidative Cyclization to generate the aromatic Quinazolin-4(3H)-one core.
- Chloroacetylation to create "linker-ready" intermediates for fragment-based drug design.
- Isothiocyanate Cyclocondensation to access 2-amino/thioxo-quinazolinone derivatives.

Reaction Pathways & Logic

The following diagram illustrates the divergent synthesis workflows available from the parent scaffold.



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Figure 1: Divergent synthetic pathways for **2-Amino-5-ethoxybenzamide**. The choice of reagent determines the final heterocyclic core.

Detailed Experimental Protocols

Protocol A: One-Pot Synthesis of 2-Aryl-6-ethoxyquinazolin-4(3H)-ones

Application: Generating libraries of EGFR-targeting scaffolds. Mechanism: Schiff base formation followed by oxidative cyclization. Why this method? Traditional thermal cyclization yields the dihydro intermediate, which is unstable. This iodine-mediated oxidative method yields the fully aromatic, stable product in one step.

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Materials:

- **2-Amino-5-ethoxybenzamide** (1.0 equiv)
- Aryl Aldehyde (e.g., 3-bromo-4-fluorobenzaldehyde) (1.0 equiv)
- Molecular Iodine (I2) (1.1 equiv)
- Potassium Carbonate (K2CO3) (1.5 equiv)
- Solvent: Ethanol or DMF (anhydrous)

Step-by-Step Procedure:

- Schiff Base Formation: In a round-bottom flask, dissolve **2-Amino-5-ethoxybenzamide** (1 mmol) and the chosen aldehyde (1 mmol) in Ethanol (10 mL).
- Catalyst Addition: Add Molecular Iodine (1.1 mmol) and K2CO3 (1.5 mmol).
  - Note: Iodine acts as a mild Lewis acid to activate the carbonyl and as an oxidant to dehydrogenate the intermediate.
- Reaction: Reflux the mixture at 80°C for 4–6 hours. Monitor by TLC (Mobile phase: Hexane:Ethyl Acetate 6:4). The intermediate Schiff base (less polar) should disappear, replaced by a highly fluorescent spot (Quinazolinone).
- Quenching: Cool to room temperature. Add 5% aqueous Sodium Thiosulfate (Na2S2O3) to quench excess iodine.
- Isolation: The product typically precipitates upon quenching.[1] Filter the solid.[1][2] If no precipitate forms, extract with Ethyl Acetate, wash with brine, and dry over Na2SO4.
- Purification: Recrystallize from Ethanol/DMF (9:1) to yield the pure 6-ethoxyquinazolinone.

Validation Criteria:

- 1H NMR (DMSO-d6): Look for the disappearance of the aldehyde proton (~10 ppm) and the appearance of the ethoxy triplet (~1.3 ppm) and quartet (~4.1 ppm). The C2-H proton of the

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quinazolinone ring typically appears as a singlet around 8.0–8.5 ppm.

Protocol B: Synthesis of "Linker-Ready" Chloroacetamido Derivatives

Application: Creating intermediates for PROTACs or covalent inhibitors. Mechanism: Nucleophilic acyl substitution.

Materials:

- **2-Amino-5-ethoxybenzamide** (1.0 equiv)
- Chloroacetyl chloride (1.2 equiv)
- Triethylamine (TEA) (1.5 equiv)
- Solvent: Dichloromethane (DCM) (Dry)

Step-by-Step Procedure:

- Dissolution: Dissolve the benzamide in dry DCM at 0°C (ice bath). Add TEA.
- Acylation: Add Chloroacetyl chloride dropwise over 20 minutes. The reaction is highly exothermic; maintain temperature <5°C to prevent bis-acylation.
- Stirring: Allow to warm to room temperature and stir for 3 hours.
- Workup: Wash the organic layer with 1M HCl (to remove unreacted amine) followed by saturated NaHCO3.
- Product: Evaporate solvent to yield 2-(2-chloroacetamido)-5-ethoxybenzamide.
    - Critical Step: This intermediate is reactive.[3][4][5] Store at -20°C or use immediately for nucleophilic substitution with secondary amines (e.g., morpholine, piperazine) to create the final bioactive "tail."

Analytical Reference Data

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To validate your synthesis, compare your results against these expected parameters for the core scaffold.

Parameter	2-Amino-5-ethoxybenzamide (Starting Material)	6-Ethoxyquinazolin-4(3H)-one (Product)
Appearance	Off-white to beige powder	White to pale yellow crystalline solid
Melting Point	155–158 °C	> 220 °C (typically)
IR (C=O)	~1650 cm^{-1} (Amide I)	~1670 cm^{-1} (Cyclic Amide)
1H NMR (Ethoxy)	δ 1.3 (t), 3.9 (q)	δ 1.35 (t), 4.10 (q) (Shifted downfield)
Key NMR Feature	Broad singlets for -NH2 and -CONH2	Singlet at ~8.1 ppm (C2-H)

Troubleshooting & Optimization

- Problem: Low Yield in Cyclization.
  - Root Cause:[2][5][6][7][8] Incomplete oxidation of the dihydro-intermediate.
  - Solution: Switch from Iodine to NaHSO3 (Sodium Bisulfite) in refluxing DMA (Dimethylacetamide). The bisulfite adduct method is robust for sterically hindered aldehydes.
- Problem: Hydrolysis of the Ethoxy Group.
  - Root Cause:[2][5][6][7][8] Harsh acidic conditions (e.g., using H2SO4 for cyclization) can cleave the ether, yielding the phenol.
  - Solution: Maintain pH > 4. Use base-mediated cyclization (Protocol A) rather than acid catalysis.
- Problem: Solubility Issues.

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- Observation: The 6-ethoxyquinazolinone is often poorly soluble in alcohols.
- Solution: Use DMSO for NMR analysis. For biological assays, dissolve in 100% DMSO as a 10mM stock before dilution.

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